

Synonyms for Dioctyl fumarate in chemical literature.

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Compound of Interest

Compound Name: *Dioctyl fumarate*

Cat. No.: *B1588183*

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An in-depth guide to **Dioctyl Fumarate** for researchers, scientists, and drug development professionals.

Synonyms for Dioctyl Fumarate in Chemical Literature

Dioctyl fumarate is known by a variety of names in chemical literature, patents, and commercial products. A comprehensive list of these synonyms is provided below to aid researchers in their literature searches and substance identification.

Synonym	Reference(s)
Bis(2-ethylhexyl) Fumarate	[1] [2] [3] [4]
DOF	[1] [3]
Di(2-ethylhexyl) Fumarate	[2] [3] [5]
di-2-Ethylhexyl fumarate	[2]
2-BUTENEDIOIC ACID BIS(2-ETHYLHEXYL) ESTER	[2]
RC COMONOMER DOF	[2] [3]
2-ETHYLHEXYL FUMARATE	[2] [3]
Di-n-octyl fumarate	[3] [6] [7]
FUMARIC ACID DIOCTYL ESTER	[3] [8]
Bis(2-ethylhexyl)Fumarate>FUMARIC ACID DI(2-ETHYLHEXYL) ESTER	[3]
Bis(2-ethylhexyl) Fumarate, ≥ 98.0%	[3]
フマル酸ビス(2-エチルヘキシル)エステル	[4]
2-Butenedioic acid (E)-, bis(2-ethylhexyl) ester	[4]
2-Butenedioic acid, bis(2-ethylhexyl) ester	[4]
2-Butenedioic acid, bis(2-ethylhexyl) ester, (2E)-	[4]
2-Butenedioic acid, bis[(2S)-2-ethylhexyl] ester, (2E)-	[4]
2-Butenedioic acid, dioctyl ester	[4] [8]
2-Butenedioic acid, dioctyl ester, (2E)-	[4]
Bis(2-ethylhexyl) (2E)-2-butenedioate	[4]
Bis(2-ethylhexyl) (2E)-but-2-enedioate	[4]
Bis(2-ethylhexyl) 2-butenedioate	[4]

Bis-(2-ethylhexyl)ester kyseliny fumarove	[4]
Dioctylfumarat	[6]
Fumarate de dioctyle	[6]
フマル酸ジオクチル	[6]
디 옥틸 푸마 레이트	[6]
fumarato de dioctilo	[6]
(E)-2-Butenedioic acid dioctyl ester	[6] [7]
1,4-Dioctyl (2E)-2-butenedioate	[6]
2-Butenedioic acid (2E)-, 1,4-dioctyl ester	[6]
2-Butenedioic acid (2E)-, dioctyl ester	[6] [7]
2-Butenedioic acid (E)-, dioctyl ester	[6] [7] [8]
2-Butenedioic acid, (E)-, dioctyl ester	[6] [7]
Ai3-33063	[6] [7]
Dicapryl fumarate	[6]
Dioctyl(2E)-2-butenedioate	[6] [7]
dioctylbut-2-enedioate	[6] [7]
Fumaric acid, dioctyl ester	[6] [7] [8] [9]
di(2-ethylhexyl) fumarate	[5]
MAXIMOL® FOK-670	[10]

Physicochemical Properties

A summary of the key physicochemical properties of **Dioctyl Fumarate** is presented below.

Property	Value	Reference(s)
Molecular Formula	C20H36O4	[1][2][3]
Molecular Weight	340.5 g/mol	[1][2][3]
CAS Number	141-02-6	[1][2][3]
EC Number	205-448-2	[1][2]
Appearance	Colorless to almost colorless clear liquid/oil	[1][4]
Melting Point	-58 °C (lit.)	[3][11]
Boiling Point	185 °C / 5mmHg	[3][11]
Density	0.94 g/cm ³	[3][11]
Flash Point	190 °C	[3]
Water Solubility	1.19 mg/L at 20°C	[3]
logP	7.94	[1][3]

Experimental Protocols

Synthesis of Dioctyl Fumarate

A common method for the production of **Dioctyl Fumarate** is through the esterification of fumaric acid with 2-ethylhexanol.[5]

Materials:

- Fumaric acid
- 2-ethylhexanol (octyl alcohol)[10]
- Acid catalyst

Procedure:

- Fumaric acid is reacted with 2-ethylhexanol in the presence of an acid catalyst.[5]

- The reaction mixture undergoes neutralization.[5]
- The product is washed to remove impurities.[5]
- Vacuum distillation is performed to obtain a high-purity **Diethyl Fumarate**. [5]

Applications in Research and Development

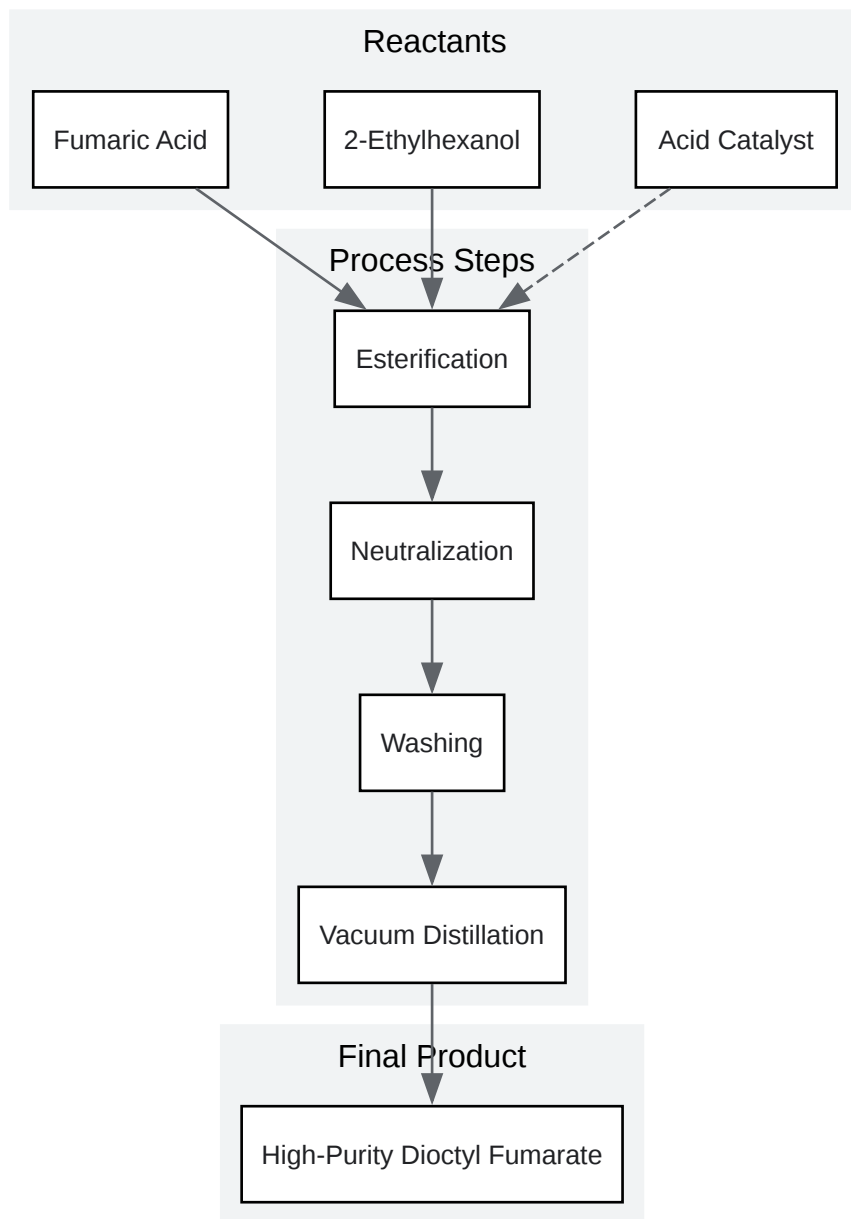
Diethyl fumarate is primarily utilized as a plasticizer and a co-monomer in various industrial applications.

- Plasticizers: It is used to enhance the flexibility of polyvinyl acetate and PVC formulations.[5]
- Copolymers: **Diethyl fumarate** can be used in copolymerization with monomers such as styrene, acrylates, or butadiene to produce synthetic lubricants and coatings.[5]
- Resins: It can improve the properties of epoxy-based plasticizers for PVC stabilization.[5]
- Modifier: It is also used as a modifier to improve the softness or brittleness of various resins and to adjust viscosity.[10]

Logical Relationships and Workflows

The following diagram illustrates the general synthesis process for **Diethyl Fumarate**.

General Synthesis Workflow for Dioctyl Fumarate

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References

- 1. DIOCTYL FUMARATE - Safety Data Sheet [chemicalbook.com]
- 2. DIOCTYL FUMARATE | 141-02-6 | lookchem [lookchem.com]
- 3. DIOCTYL FUMARATE | 141-02-6 [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
- 5. solechem.eu [solechem.eu]
- 6. Page loading... [wap.guidechem.com]
- 7. Dioctyl fumarate [chembk.com]
- 8. Dioctyl maleate [webbook.nist.gov]
- 9. chemscene.com [chemscene.com]
- 10. PRODUCT | BUSINESS / PRODUCT | AIR WATER PERFORMANCE CHEMICAL INC. [awpc.co.jp]
- 11. DIOCTYL FUMARATE CAS#: 141-02-6 [m.chemicalbook.com]
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